Technical Monograph: 5'-Hydroxy Drospirenone-13C3

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Compound of Interest

Compound Name:	*5'-Hydroxy Drospirenone-13C3*
Cat. No.:	*B1158854*

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Content Type: Technical Reference & Application Guide Subject: Stable Isotope Labeled Internal Standard (SIL-IS) for Drospirenone Metabolites/Impurities[1]

Executive Summary

5'-Hydroxy Drospirenone-13C3 is a stable isotope-labeled derivative of 5'-hydroxy drospirenone (often identified as Drospirenone Lactol or Impurity J).[1] It serves as a critical Internal Standard (IS) in LC-MS/MS assays, enabling the precise quantification of drospirenone degradation products and metabolites in complex biological matrices (plasma, urine) and pharmaceutical formulations.

The incorporation of three Carbon-13 atoms (

) provides a mass shift of +3 Da relative to the unlabeled analyte, ensuring spectral separation while maintaining identical chromatographic behavior (retention time) and ionization efficiency. This guide outlines the chemical identity, mechanistic role in bioanalysis, and a self-validating protocol for its use.

Chemical Identity & Properties

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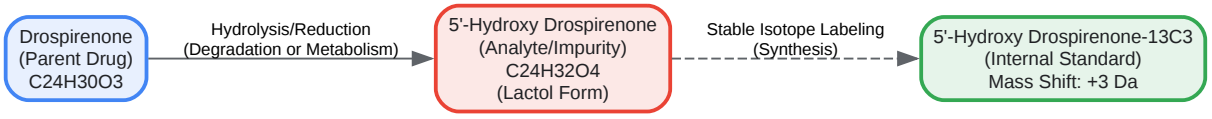
The nomenclature "5'-Hydroxy" typically refers to the modification of the spiro-lactone ring at the C17 position of the steroid backbone, specifically the reduction of the lactone carbonyl to a lactol (hemiacetal) or hydroxylation at the 5' position of the furan ring.

Property	Specification
Chemical Name	5'-Hydroxy Drospirenone-13C3
Synonyms	Drospirenone Lactol-13C3; Drospirenone Impurity J-13C3; 5 -Hydroxy Drospirenone Lactone-13C3 (Note: Nomenclature varies by pharmacopeia)
Molecular Formula	
Molecular Weight	~387.5 Da (Labeled) vs. 384.5 Da (Unlabeled)
Isotopic Purity	99 atom %
Chemical Purity	95% (HPLC)
Solubility	Soluble in Methanol, Acetonitrile, DMSO; sparingly soluble in water.[1][2][3]
Storage	-20°C (Hygroscopic; protect from light)

Structural Visualization

The following diagram illustrates the relationship between the parent drug (Drospirenone) and the 5'-Hydroxy metabolite/impurity, highlighting the site of modification and isotopic labeling.



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Caption: Structural relationship showing the derivation of the 5'-Hydroxy impurity from Drospirenone and its corresponding 13C3-labeled internal standard.

Metabolic & Degradation Context

Understanding the origin of 5'-Hydroxy Drospirenone is essential for interpreting analytical data.[1]

- Pharmaceutical Impurity (Impurity J): In formulation stability studies, the lactone ring of drospirenone is susceptible to hydrolysis and reduction, forming the lactol species (5'-hydroxy). This is a critical quality attribute (CQA) monitored during shelf-life testing.
- Metabolite: In vivo, drospirenone undergoes extensive metabolism. While the major metabolites are the acid form (ring opening) and the 4,5-dihydro-3-sulfate, the 5'-hydroxy form represents a minor oxidative/reductive pathway or a degradation artifact during sample processing.

Analytical Application: LC-MS/MS Methodology

The primary utility of **5'-Hydroxy Drospirenone-13C3** is to correct for matrix effects (ion suppression/enhancement) and recovery losses during extraction.[1] Because the isotope-labeled standard co-elutes with the analyte, it experiences the exact same ionization environment at the electrospray source.

Experimental Protocol (Self-Validating)

Objective: Quantify 5'-Hydroxy Drospirenone in Human Plasma.

Step 1: Stock Solution Preparation

- Analyte Stock: Dissolve 1 mg 5'-Hydroxy Drospirenone (unlabeled) in 1 mL Methanol (1 mg/mL).
- IS Stock: Dissolve 1 mg **5'-Hydroxy Drospirenone-13C3** in 1 mL Methanol.
- Working IS Solution: Dilute IS Stock to 100 ng/mL in 50:50 Methanol:Water. Causality: This concentration ensures the IS signal is consistently detectable (approx. 5x signal-to-noise) without suppressing the analyte signal.[1]

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Step 2: Sample Extraction (Liquid-Liquid Extraction - LLE)

- Aliquot: Transfer 200 µL plasma into a clean tube.
- Spike: Add 20 µL of Working IS Solution (13C3). Vortex 10s.
- Extract: Add 1 mL MTBE (Methyl tert-butyl ether).[1] Rationale: MTBE provides high recovery for moderately polar steroids while minimizing phospholipid co-extraction.[1]
- Agitate: Shake for 10 min; Centrifuge at 4000 rpm for 5 min.
- Dry: Transfer supernatant to a fresh tube; evaporate under Nitrogen stream at 40°C.
- Reconstitute: Dissolve residue in 100 µL Mobile Phase (see below).

Step 3: LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Waters Acquity BEH C18, 2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 30% B to 90% B over 3 minutes.
- Ionization: ESI Positive Mode (

).

Step 4: MRM Transitions (Critical)

The following transitions must be optimized on your specific instrument.

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Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Role
5'-Hydroxy Drospirenone	385.2 ( )	97.1 ( )	25-35	Quantifier
385.2 ( )	367.2 ( )	15-20	Qualifier (Loss of)	
5'-Hydroxy Drospirenone-13C3	388.2 ( )	100.1 ( )	25-35	Internal Standard

Note: The product ion at m/z 97 (and m/z 100 for IS) is characteristic of the steroid A-ring fragment often seen in 3-oxo-4-ene steroids.[1]

Workflow Diagram

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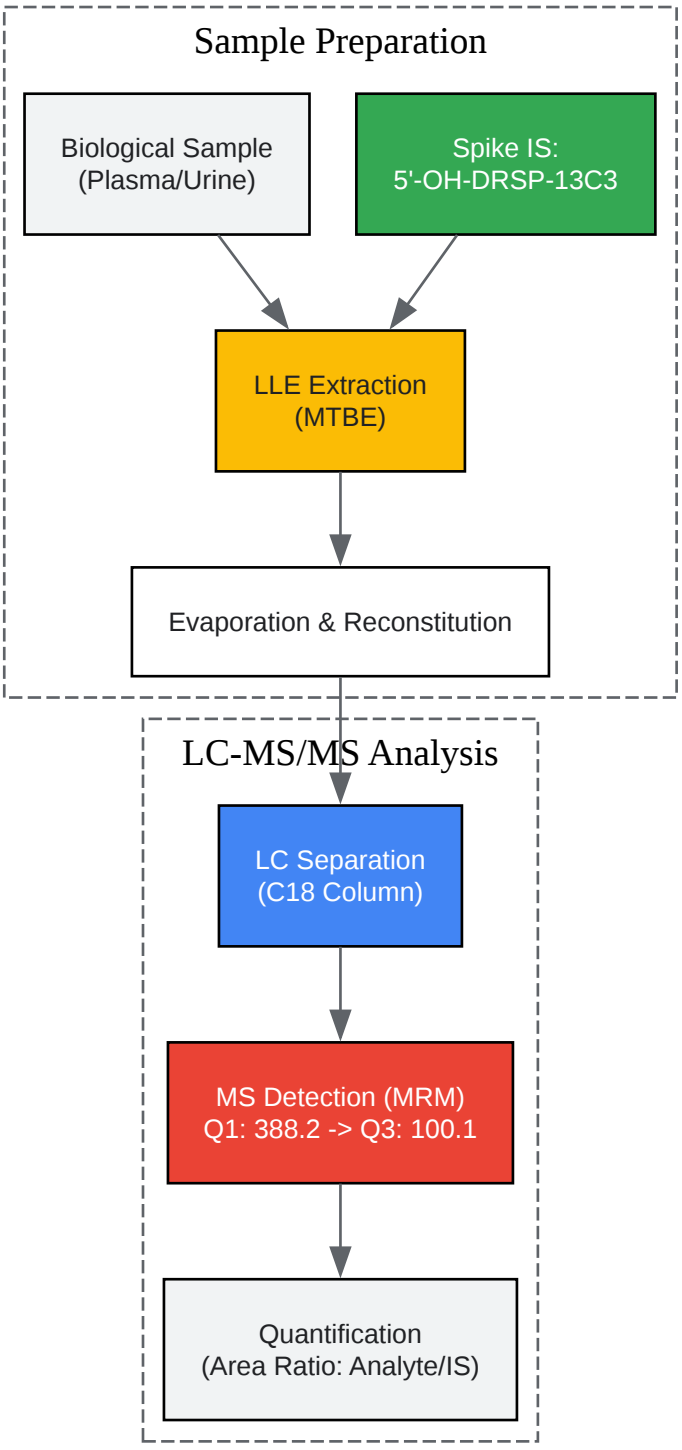

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Caption: Analytical workflow for quantifying 5'-Hydroxy Drospirenone using the 13C3 Internal Standard.

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Quality Control & Stability

To ensure scientific integrity, the following handling protocols are mandatory:

- Isotopic Stability: The

  label is non-exchangeable and stable under standard reverse-phase conditions.
- Chemical Stability: The 5'-hydroxy (lactol) moiety can be chemically labile.
  - Risk:[1][4] Dehydration back to the lactone or oxidation to the acid.
  - Mitigation: Avoid high pH buffers (> pH 8) during extraction. Keep autosampler temperature at 4°C.
- Storage: Store neat standard at -20°C under Argon. Working solutions should be prepared fresh weekly or validated for stability.

References

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